

Biological Activity of Pyrrolidine-3-Carbohydrazide Based Compounds: A Technical Guide

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Compound of Interest

Compound Name: 5-Oxo-1-phenylpyrrolidine-3-carbohydrazide

CAS No.: 99857-37-1

Cat. No.: B2686137

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Executive Summary

The pyrrolidine-3-carbohydrazide scaffold represents a privileged structure in medicinal chemistry, bridging the gap between rigid nitrogen heterocycles and flexible hydrogen-bonding linkers. Unlike simple aliphatic hydrazides, the pyrrolidine core offers specific stereochemical vectors that allow for precise orientation within enzyme active sites, particularly proteases (e.g., DPP-4) and metalloenzymes (e.g., urease).

This guide dissects the biological profile of these compounds, focusing on their 5-oxo-derivatives (gamma-lactams), which have emerged as potent anticancer and antimicrobial agents. We analyze the structural determinants of their activity, provide validated experimental protocols for their evaluation, and map their mechanistic pathways.

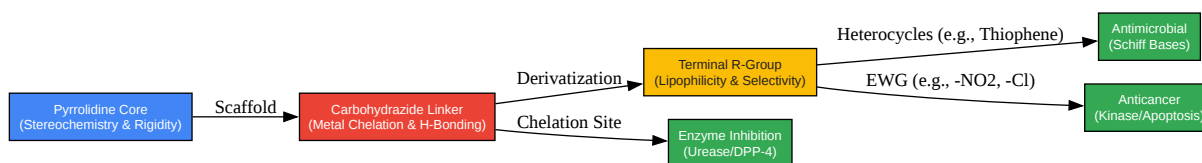
Chemical Architecture & SAR Analysis

The biological efficacy of pyrrolidine-3-carbohydrazides hinges on three distinct structural domains. Understanding the Structure-Activity Relationship (SAR) is critical for rational drug design.

The Pharmacophore Triad

- The Pyrrolidine Core (Scaffold): Often utilized as a 5-oxopyrrolidine (gamma-lactam). This ring acts as a rigid spacer, mimicking the transition state of peptide bonds. The nitrogen atom () allows for derivatization with aryl groups to modulate lipophilicity.
- The Carbohydrazide Linker (Warhead): The motif is chemically versatile. It serves as a hydrogen bond donor/acceptor network and a bidentate ligand for metal chelation (, ,).
- The Terminal Modification (Selectivity Filter): Condensation of the hydrazide with aldehydes forms hydrazones (Schiff bases). The electronic nature of this terminal aryl/heteroaryl group dictates target selectivity (e.g., electron-withdrawing groups often enhance cytotoxicity).

Visualizing the SAR Logic



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Figure 1: Structural Activity Relationship (SAR) map of pyrrolidine-3-carbohydrazides, highlighting the functional roles of the core, linker, and terminal substituents.

Therapeutic Applications & Mechanistic Insights[1][2]

Anticancer Activity

Compounds derived from 5-oxo-1-(4-(phenylamino)phenyl)pyrrolidine-3-carbohydrazide have demonstrated significant cytotoxicity against solid tumors.[1][2]

- Key Targets: Triple-negative breast cancer (MDA-MB-231), Melanoma (IGR39), and Prostate cancer (PPC-1).[1][2][3]
- Mechanism:
 - Apoptosis Induction: Hydrazone derivatives trigger the intrinsic apoptotic pathway.
 - Antimetastatic Potential: Specific derivatives (e.g., N'-((5-nitrothiophen-2-yl)methylene) substituted) inhibit cell migration in wound healing assays, likely by interfering with cytoskeletal dynamics.
 - Kinase Inhibition: The scaffold shares homology with known kinase inhibitors, potentially occupying the ATP-binding pocket via the lactam and hydrazide hydrogen bonds.

Antimicrobial & Antifungal Activity

Schiff bases of pyrrolidine-3-carbohydrazides exhibit broad-spectrum activity, particularly against Gram-positive bacteria (*S. aureus*) and fungi (*C. albicans*).[4]

- Mechanism: The azomethine () linkage, combined with the carbonyl oxygen, creates a chelation pocket. These compounds can sequester essential metal ions from the bacterial microenvironment or bind to metal-dependent bacterial enzymes, disrupting cellular respiration.

Enzyme Inhibition (Urease)

The hydrazide moiety is a classic pharmacophore for urease inhibition.

- Mechanism: Urease is a nickel-dependent metalloenzyme. The carbohydrazide oxygen and terminal nitrogen can coordinate with the
- ions in the active site, preventing urea hydrolysis. This is vital for treating *H. pylori* infections.

Experimental Protocols (Self-Validating Systems)

Protocol A: Synthesis of Pyrrolidine-3-Carbohydrazide Schiff Bases

Rationale: This workflow ensures high purity without complex chromatography, utilizing solubility differences.

- Starting Material: Dissolve 5-oxo-1-arylpyrrolidine-3-carbohydrate (1.0 equiv) in absolute methanol or propan-2-ol.
- Activation: Add a catalytic amount of glacial acetic acid (3-5 drops) to protonate the carbonyl of the incoming aldehyde.
- Condensation: Add the appropriate aromatic aldehyde (1.1 equiv).
- Reflux: Heat at

for 3–6 hours. Monitor via TLC (System: Chloroform/Methanol 9:1).
 - Validation: Disappearance of the hydrazide spot and appearance of a new, less polar spot.
- Isolation: Cool to room temperature. The Schiff base typically precipitates. Filter and wash with cold ethanol.
- Purification: Recrystallize from ethanol/DMF mixtures.

Protocol B: In Vitro Cytotoxicity Assay (MTT)

Rationale: The MTT assay measures metabolic activity as a proxy for viability. Strict controls are required to rule out chemical reduction of MTT by the hydrazide itself.

Step-by-Step Methodology:

- Seeding: Plate cancer cells (e.g., MDA-MB-231) at
cells/well in 96-well plates. Incubate for 24h to allow attachment.
- Treatment: Add test compounds (dissolved in DMSO, final concentration <0.5%) in serial dilutions (
to
).
 - Control 1 (Negative): DMSO vehicle only.
 - Control 2 (Positive): Doxorubicin or Cisplatin.
 - Control 3 (Blank): Media + Compound (No cells). Critical: Hydrazides can sometimes reduce MTT directly. If this well turns purple, the assay is invalid for this compound.
- Incubation: Incubate for 72 hours at
, 5%
.
- Development: Add
MTT reagent (
). Incubate for 3-4 hours.
- Solubilization: Remove media. Add
DMSO to dissolve formazan crystals.
- Read: Measure Absorbance at 570 nm (reference 630 nm).
- Calculation:
is calculated using non-linear regression (GraphPad Prism).

Protocol C: Broth Microdilution for MIC (Antimicrobial)

Rationale: Standardized CLSI method to determine Minimum Inhibitory Concentration (MIC).

- Inoculum Prep: Adjust bacterial culture (*S. aureus*) to McFarland standard (CFU/mL). Dilute 1:100 in Mueller-Hinton Broth.
- Plate Setup: Use 96-well plates. Add broth to all wells.^[5]
- Dilution: Add compound stock to column 1. Perform 2-fold serial dilutions across the plate.
- Inoculation: Add of diluted bacterial suspension to each well.
- Incubation: 18-24 hours at .
- Readout: Visual inspection for turbidity.
 - Validation: Add Resazurin dye (0.01%) for 1 hour. Blue = No growth (Dead/Inhibited), Pink = Growth (Live).

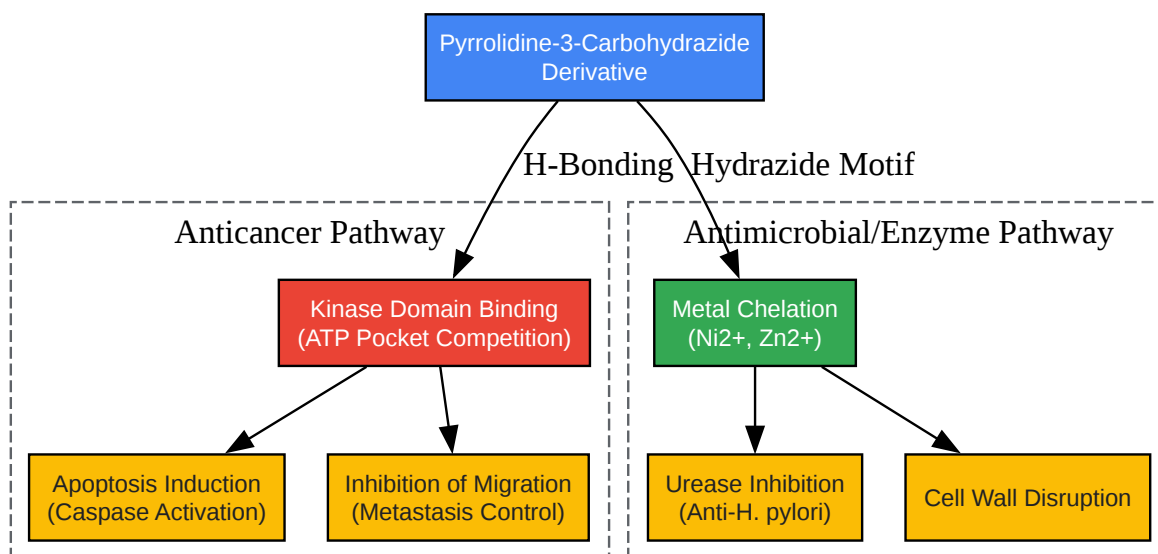
Quantitative Data Summary

Table 1: Comparative Biological Activity of Key Derivatives

Derivative Type	R-Substituent	Target / Assay	Activity Metric	Reference
Hydrazone	5-nitrothiophen-2-yl	MDA-MB-231 (Breast Cancer)	Wound Healing Inhibition (High)	[1]
Hydrazone	3,4-dichlorophenyl	IGR39 (Melanoma)		[1]
Hydrazone	2-hydroxynaphthalenyl	MDA-MB-231	High Cytotoxicity	[2]
Schiff Base	Pyridine-3-yl	S. aureus	MIC: Moderate Activity	[3]
Hydrazide	Unsubstituted (Core)	Urease Enzyme		[4]

Mechanistic Pathway Visualization

The following diagram illustrates the dual-pathway mechanism where the pyrrolidine scaffold can either inhibit kinases (Intracellular) or chelate metals in metalloenzymes (Extracellular/Periplasmic).



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Figure 2: Dual mechanistic pathways of pyrrolidine-3-carbohydrazides in cancer and microbial models.

Future Outlook & Optimization

To elevate this scaffold from "hit" to "lead," future research must address:

- **Stereoselectivity:** Most current studies use racemic mixtures. Isolating the (3S) vs (3R) enantiomers of the pyrrolidine core could drastically improve binding affinity to chiral protein targets (e.g., kinases).
- **Bioisosterism:** Replacing the hydrazide linker with a 1,2,4-triazole ring (via cyclization) often retains biological activity while improving metabolic stability against plasma amidases.
- **Hybridization:** Coupling the pyrrolidine core with other pharmacophores (e.g., coumarins or quinolines) has shown promise in overcoming multi-drug resistance (MDR).

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